

1-(5-Bromopyridin-3-yl)piperazine material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1-(5-Bromopyridin-3-yl)piperazine

Cat. No.: B1336269

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An In-depth Technical Guide to the Safe Handling of 1-(5-Bromopyridin-3-yl)piperazine

This document provides a comprehensive material safety and handling guide for **1-(5-Bromopyridin-3-yl)piperazine**, tailored for researchers, scientists, and professionals in drug development. In the absence of a dedicated Material Safety Data Sheet (MSDS) for this specific compound, this guide synthesizes safety data from structurally analogous chemicals, including brominated pyridines and piperazine derivatives. This approach provides a robust framework for risk assessment and the implementation of safe laboratory practices. The core philosophy of this guide is to explain the causality behind safety protocols, ensuring a deep understanding of the potential hazards and the rationale for mitigation strategies.

Chemical Identity and Hazard Profile

1-(5-Bromopyridin-3-yl)piperazine is a heterocyclic compound incorporating a bromopyridine moiety and a piperazine ring. The toxicological profile is logically inferred from these constituent parts. The bromopyridine component suggests potential hazards including skin, eye, and respiratory irritation, as well as acute toxicity. The piperazine group is a known sensitizer and irritant. Therefore, the combined structure necessitates cautious handling and adherence to stringent safety protocols.

Chemical Structure and Properties

- Chemical Name: **1-(5-Bromopyridin-3-yl)piperazine**

- Molecular Formula: C₉H₁₂BrN₃
- Molecular Weight: 242.12 g/mol [1]

The structure combines an aromatic halogenated system with a secondary amine, making it reactive under certain conditions and presenting specific toxicological concerns.

Table 1: Predicted Physicochemical Properties

Property	Value	Source
Molecular Weight	242.12 g/mol	PubChem[1]
XLogP3	1.3	PubChem[1]
Hydrogen Bond Donor Count	1	ECHEMI[2]
Hydrogen Bond Acceptor Count	3	ECHEMI[2]

| Rotatable Bond Count | 1 | ECHEMI[3] |

GHS Hazard Classification (Inferred)

Based on data from analogous compounds, **1-(5-Bromopyridin-3-yl)piperazine** should be handled as a substance with the following GHS classifications.[4][5][6][7]

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Acute Toxicity, Dermal (Category 4), H312: Harmful in contact with skin.
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System, H335: May cause respiratory irritation.

Caption: Inferred GHS Pictogram: Exclamation Mark (GHS07).[8]

Engineering Controls and Personal Protective Equipment (PPE): A Multi-Layered Defense

The primary directive in handling this compound is to minimize all routes of exposure: inhalation, dermal contact, and ingestion. This is achieved through a combination of engineering controls and appropriate PPE.

The Primacy of Engineering Controls

Reliance on PPE alone is insufficient. The first line of defense is always to control the environment.

- **Chemical Fume Hood:** All manipulations of solid **1-(5-Bromopyridin-3-yl)piperazine** and its solutions must be performed inside a certified chemical fume hood. This is non-negotiable. The hood contains aerosols and vapors, preventing inhalation, which is a primary exposure risk.^{[6][9]}
- **Ventilation:** The laboratory should have adequate general ventilation to dilute fugitive emissions.
- **Safety Stations:** An eyewash station and safety shower must be readily accessible and tested regularly.^{[7][9]} Their proximity is critical for immediate decontamination in the event of an accidental splash.

Personal Protective Equipment (PPE): The Final Barrier

PPE is the essential final barrier between the researcher and the chemical.

- **Hand Protection:** Wear nitrile or other chemically resistant gloves. Avoid latex. Always inspect gloves for tears or punctures before use. Double-gloving is recommended when handling the pure solid or concentrated solutions. Contaminated gloves must be removed and disposed of as hazardous waste immediately.^{[6][9]}
- **Eye Protection:** Chemical safety goggles are mandatory. Standard eyeglasses do not provide adequate protection from splashes. A face shield should be worn over goggles when there is a significant risk of splashing.^{[7][9]}

- **Skin and Body Protection:** A full-length laboratory coat, closed-toed shoes, and long pants are required. This prevents accidental skin contact with droplets or small spills.[9]
- **Respiratory Protection:** If for any reason work cannot be conducted in a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.[4][9] Respirator use requires prior medical clearance and fit-testing.

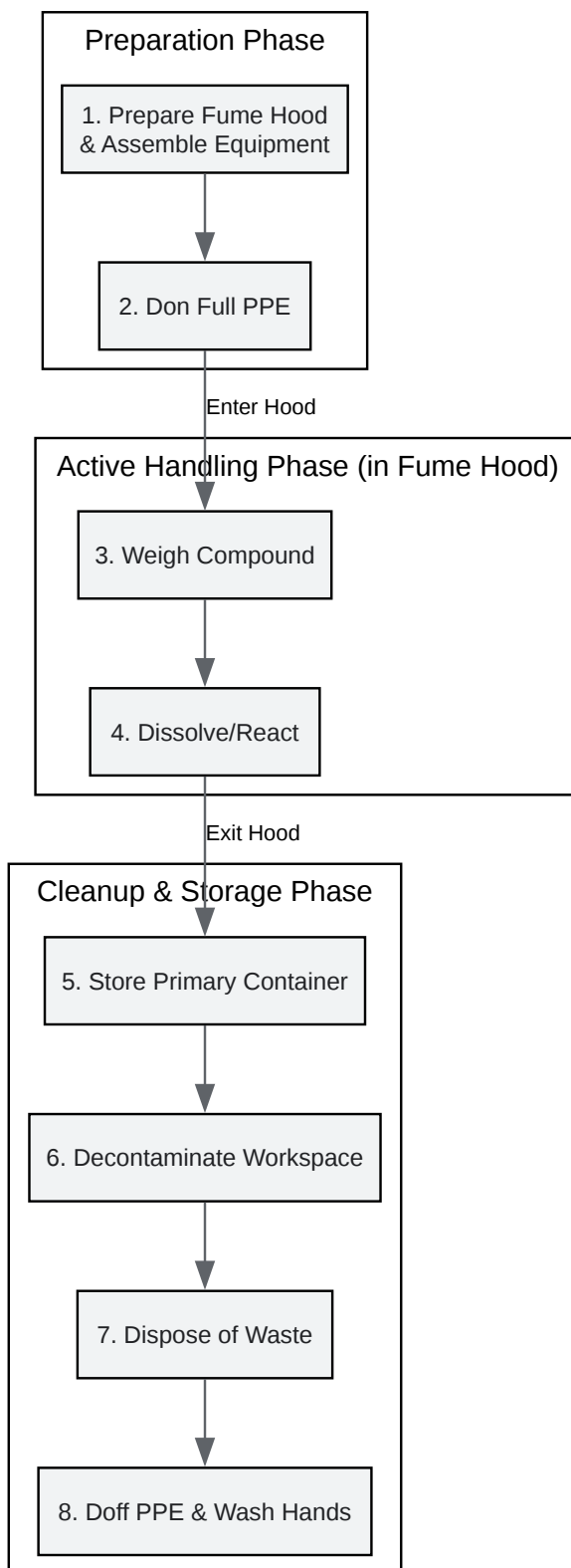
Safe Handling and Experimental Workflow

A systematic approach to handling minimizes the risk of exposure. The following protocol is a self-validating system designed to ensure safety at each step.

Step-by-Step Handling Protocol

- **Preparation:** Before retrieving the compound, ensure the fume hood is operational and the workspace is clean. Assemble all necessary equipment (spatulas, weigh paper, glassware, solvents) and place it in the hood.
- **Donning PPE:** Don all required PPE as described in Section 2.2.
- **Weighing:** Tare the balance with a clean weigh boat or paper inside the fume hood. Carefully transfer the desired amount of solid **1-(5-Bromopyridin-3-yl)piperazine** using a clean spatula. Avoid any actions that could generate dust.
- **Dissolution:** Add the solid to the solvent in a suitable flask. If sonication or heating is required, ensure the vessel is properly sealed or equipped with a condenser to prevent vapor release.
- **Post-Handling:** Tightly cap the primary container and wipe it down with a damp cloth before returning it to storage.
- **Decontamination:** Wipe down the spatula and the balance with a suitable solvent (e.g., isopropanol or ethanol). Clean the fume hood work surface.
- **Waste Disposal:** Dispose of all contaminated consumables (gloves, weigh paper, pipette tips) in a designated, sealed hazardous waste container.

- Doffing PPE: Remove PPE in the correct order (gloves first), avoiding contact with the contaminated outer surfaces. Wash hands thoroughly with soap and water.



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Caption: A systematic workflow for handling **1-(5-Bromopyridin-3-yl)piperazine**.

Emergency Response Protocols

Immediate and correct action is vital in an emergency. All personnel must be familiar with these procedures.

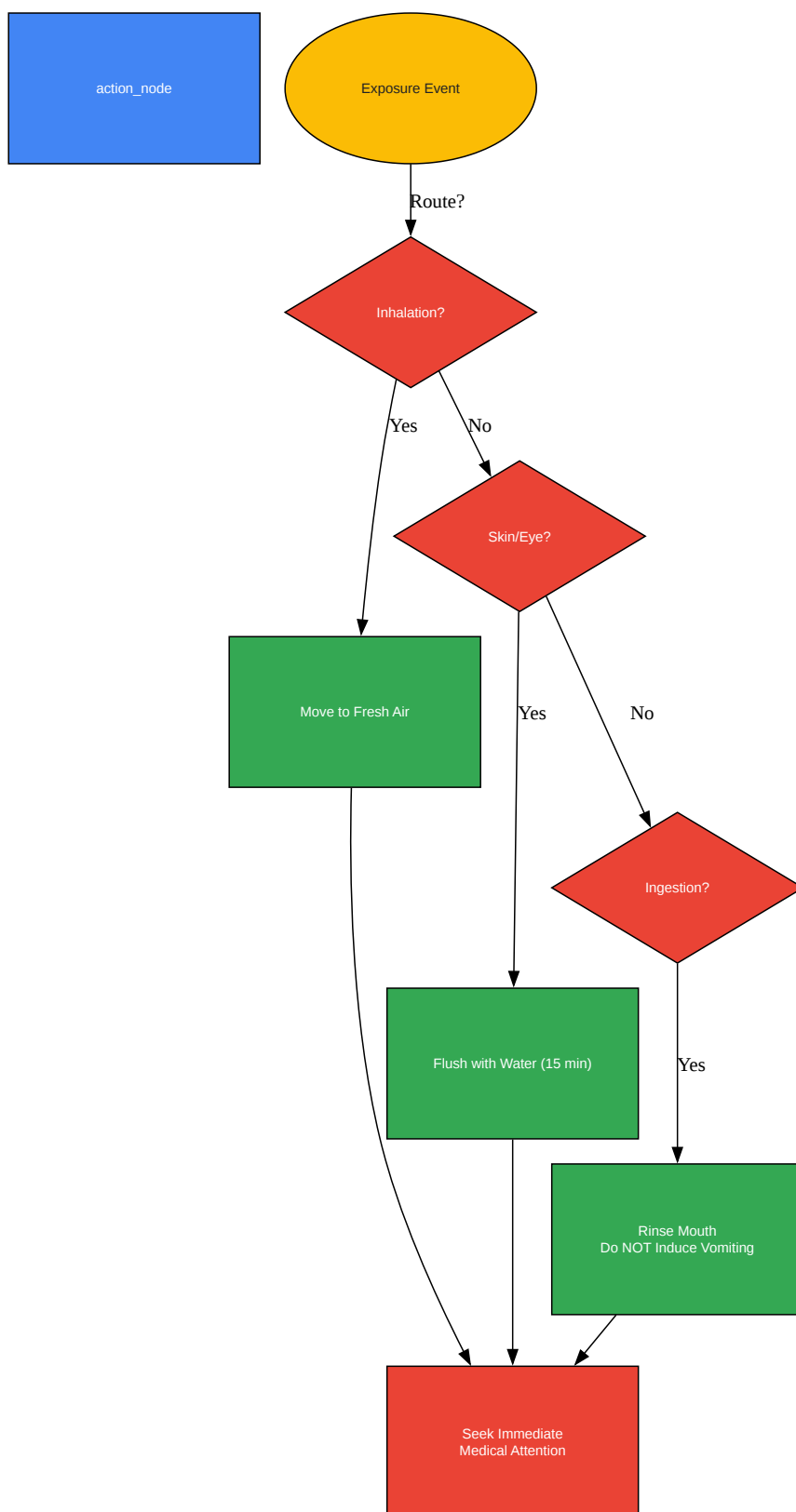
Table 2: First-Aid Measures

Exposure Route	Protocol	Rationale
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention. [5] [7]	To remove the individual from the contaminated atmosphere and support respiration.
Skin Contact	Immediately remove contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists. [5] [9]	Rapid and thorough rinsing is critical to remove the chemical and minimize skin damage.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [4] [7] [9]	Extensive flushing is necessary to ensure the chemical is completely removed from the eye surface and under the lids.

| Ingestion | Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[4\]](#)[\[9\]](#) | Inducing vomiting can cause further damage to the esophagus. |

Accidental Release or Spill

- Evacuate: Alert others in the area and evacuate if the spill is large or outside of a containment area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Wearing full PPE, cover the spill with an inert absorbent material like sand, vermiculite, or a chemical absorbent pad.^{[4][6]} Do not use combustible materials like paper towels.
- Collect: Carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all cleanup materials as hazardous waste.



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Caption: Decision tree for first-aid response to chemical exposure.

Storage and Disposal

Proper storage is crucial for maintaining chemical integrity and safety, while correct disposal is essential for environmental protection.

Storage Conditions

- Container: Keep the container tightly closed and store in a cool, dry, and well-ventilated area. [\[4\]](#)[\[5\]](#)
- Location: Store away from incompatible materials such as strong oxidizing agents and strong acids. [\[4\]](#)[\[7\]](#)
- Environment: Protect from direct sunlight and moisture. For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen). [\[4\]](#)[\[9\]](#)

Disposal

This material and its container must be disposed of as hazardous waste. [\[4\]](#) Do not empty into drains. [\[4\]](#) All disposal must be carried out by a licensed waste disposal contractor in accordance with local, state, and federal regulations.

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